

An In-depth Technical Guide to Dibutylamine: Physical Properties, Experimental Protocols, and Applications

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Compound of Interest

Compound Name: *Dibutylamine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **dibutylamine**, detailed experimental methodologies for determining its boiling and melting points, and a summary of its applications relevant to research and development.

Physicochemical Properties of Dibutylamine

Dibutylamine, also known as di-n-butylamine, is a secondary amine with the chemical formula $(\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_2)_2\text{NH}$. It is a colorless to yellow liquid with a characteristic amine-like or fishy odor.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ N	[2]
Molecular Weight	129.24 g/mol	[2][3]
Boiling Point	159 °C to 161 °C at 760 mmHg	[4][5][6]
Melting Point	-62 °C to -61.9 °C	[1][4][5][6]
Density	0.767 g/mL at 25 °C	[5][6]
Vapor Pressure	1.9 mmHg at 20 °C	[5]
Flash Point	40.5 °C (closed cup)	[5]
Autoignition Temperature	260 °C	[4][6]
Solubility in Water	3.8 g/L at 20 °C	[5]
Refractive Index	1.417 at 20 °C	[5]
CAS Number	111-92-2	[4][7]

Experimental Protocols for Boiling and Melting Point Determination

Accurate determination of boiling and melting points is crucial for the characterization and purity assessment of chemical compounds. Standardized methods from pharmacopeias and standards organizations provide reliable protocols.

2.1. Melting Point Determination (Capillary Method)

The capillary method is a widely accepted technique for determining the melting point of a solid crystalline substance.[8] The United States Pharmacopeia (USP) chapter <741> provides detailed procedures.[4][9]

Principle: A small, finely powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is observed and recorded as the melting range.

Apparatus:

- Melting point apparatus with a heating block or oil bath
- Calibrated thermometer or temperature sensor
- Glass capillary tubes (typically 0.8-1.2 mm internal diameter)[4][9]

Procedure (summary of USP <741> Class Ia):

- Sample Preparation: The sample must be completely dry and finely powdered.
- Capillary Tube Filling: A small amount of the powdered sample is introduced into a capillary tube and packed to a height of 2.5-3.5 mm.[9]
- Heating: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a constant, slow rate (e.g., 1 °C/minute) near the expected melting point.[9]
- Observation: The sample is observed through a magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid particle melts is recorded as the end of the melting range.
- Purity Indication: A narrow melting range is indicative of a pure compound, while a broad and depressed melting range suggests the presence of impurities.[6]

2.2. Boiling Point Determination (Micro-Reflux Method)

For liquid samples, the boiling point can be determined using a micro-reflux method, which is suitable for small sample volumes.

Principle: The liquid is heated to its boiling point, and the temperature of the vapor in equilibrium with the refluxing liquid is measured.

Apparatus:

- Heating block or oil bath
- Small test tube or vial

- Calibrated thermometer or temperature sensor
- Boiling chips or a small stir bar to ensure smooth boiling

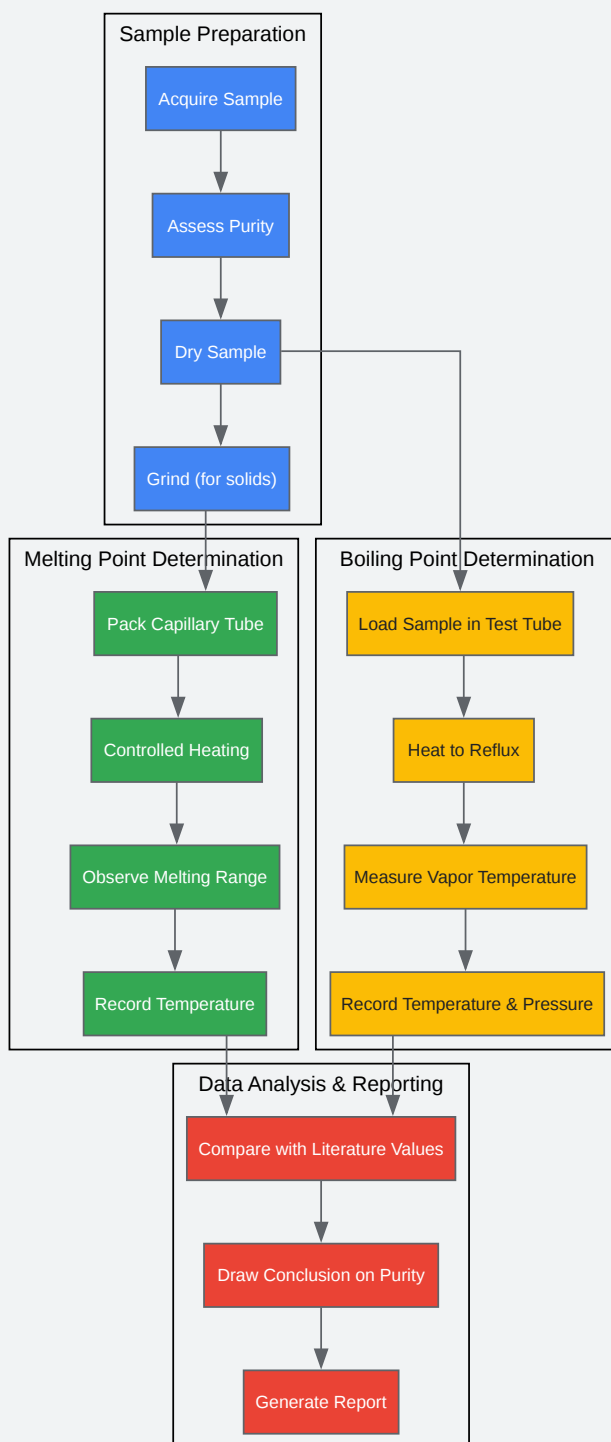
Procedure:

- **Sample Preparation:** Place a small volume (e.g., 0.5 mL) of the liquid sample into a test tube with a boiling chip or stir bar.
- **Apparatus Setup:** Clamp the test tube in the heating block. Position the thermometer so that the bulb is just above the surface of the liquid.
- **Heating:** Heat the sample gently. As the liquid boils, a ring of condensing vapor will be visible on the walls of the test tube. Adjust the thermometer so that the bulb is at the level of this reflux ring.
- **Measurement:** The stable temperature reading on the thermometer at the reflux ring corresponds to the boiling point of the liquid. It is important to record the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the determination of the physical properties of a chemical substance.

General Workflow for Physical Property Determination

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Caption: A flowchart illustrating the key steps in determining the melting and boiling points of a chemical substance.

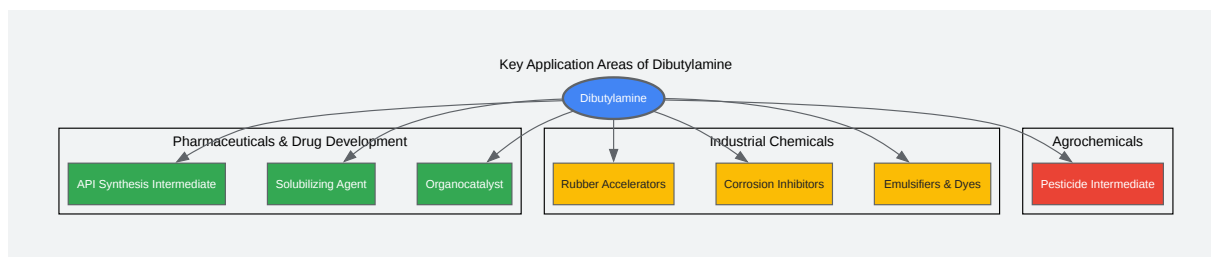
Applications of Dibutylamine in Research and Development

Dibutylamine is a versatile chemical intermediate with a wide range of applications in various industries, including pharmaceuticals and agrochemicals.^{[7][10]} Its utility in a research and drug development context primarily stems from its role as a building block and catalyst in organic synthesis.

- **Pharmaceutical Intermediate:** **Dibutylamine** is used in the synthesis of various active pharmaceutical ingredients (APIs).^[3] It can serve as a precursor for more complex molecules and is used in the production of compounds with potential therapeutic activity.^[6]
- **Solubilizing Agent:** In pharmaceutical formulations, it can be used to enhance the solubility of poorly soluble active ingredients, thereby improving their bioavailability.^[3]
- **Corrosion Inhibitor:** Its properties as a corrosion inhibitor make it useful in protecting metallic equipment and in various industrial processes.^{[1][4][10]}
- **Rubber Vulcanization Accelerator:** It is a key component in the synthesis of accelerators used in the rubber industry, such as dithiocarbamates.^{[4][7]}
- **Catalyst:** **Dibutylamine** can act as an efficient organocatalyst in various chemical reactions, including the synthesis of pharmacologically relevant heterocyclic compounds like pyranopyrimidine derivatives.^[6]
- **Synthesis of Fine Chemicals:** It is a crucial intermediate in the production of emulsifiers, dyes, pesticides, and other fine chemicals.^{[4][8][10]}

Visualization of Dibutylamine Applications

The following diagram provides a summary of the major application areas for **dibutylamine**.



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Caption: A diagram illustrating the diverse applications of **dibutylamine** in various sectors.

In summary, **dibutylamine** is a commercially significant chemical with well-defined physical properties. Its primary role in the context of research and drug development is that of a versatile synthetic intermediate and catalyst. The standardized protocols for determining its physical constants, such as boiling and melting points, are essential for its quality control and characterization in any research or industrial setting.

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